

Molybdenum(V) Fluoride (CAS 13819-84-6): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Molybdenum pentafluoride*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of molybdenum(V) fluoride (MoF_5), a significant inorganic compound with diverse applications in catalysis and materials science. This document consolidates critical information on its chemical and physical properties, synthesis and purification protocols, reactivity, and safety considerations. Special attention is given to its structural characteristics and spectroscopic data. Furthermore, this guide explores the broader context of molybdenum compounds in catalysis and their emerging potential in drug development, providing a valuable resource for researchers and professionals in these fields.

Chemical and Physical Properties

Molybdenum(V) fluoride is a hygroscopic, yellow crystalline solid at room temperature. In the solid state, it exists as a tetramer, $[\text{MoF}_5]_4$, with molybdenum atoms in a distorted octahedral geometry linked by fluoride bridges. The monomeric form, which is present in the gas phase, is believed to have a trigonal bipyramidal structure. It is reactive towards water and sublimes at elevated temperatures.

Table 1: Physical and Chemical Properties of Molybdenum(V) Fluoride

Property	Value	Reference(s)
CAS Number	13819-84-6	
Molecular Formula	MoF ₅	
Molar Mass	190.94 g/mol	
Appearance	Yellow crystalline solid	
Density	3.44 g/cm ³	
Melting Point	45.7 °C (114.3 °F; 318.8 K)	
Boiling Point	Sublimes at 50 °C (122 °F; 323 K)	
Solubility	Soluble in anhydrous HF (0.32 g/100g at 25°C)	
Decomposition Temperature	Disproportionates at ~165 °C	

Synthesis and Purification

Synthesis

A common and effective method for the synthesis of molybdenum(V) fluoride is the reduction of molybdenum(VI) fluoride (MoF₆) with molybdenum metal.

Reaction: Mo + 5MoF₆ → 6MoF₅

This protocol is adapted from the procedure described in *Inorganic Syntheses*.

Caution: Molybdenum hexafluoride is a toxic and highly corrosive gas. **Molybdenum pentafluoride** is also toxic and moisture-sensitive. All manipulations should be carried out in a dry, inert atmosphere (e.g., a glovebox or using Schlenk techniques) and with appropriate personal protective equipment.

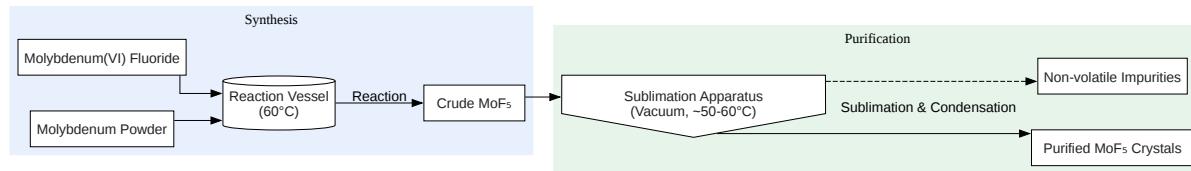
- Apparatus: A clean, dry, and leak-tight vacuum system is required. The reaction is typically carried out in a sealed tube made of a material resistant to fluoride corrosion, such as Monel or nickel.

- Reactants:
 - Molybdenum powder (high purity).
 - Molybdenum(VI) fluoride (MoF_6).
- Procedure: a. Place a stoichiometric amount of molybdenum powder into the reaction vessel. b. Evacuate the reaction vessel and cool it to liquid nitrogen temperature (-196 °C). c. Condense a five-fold molar excess of molybdenum(VI) fluoride into the reaction vessel. d. Seal the reaction vessel under vacuum. e. Allow the vessel to slowly warm to room temperature and then heat to 60 °C. f. Maintain the reaction at 60 °C for several hours to ensure complete reaction. g. After the reaction is complete, cool the vessel to room temperature. The product, molybdenum(V) fluoride, will be present as a yellow solid.

Purification

Molybdenum(V) fluoride can be purified by vacuum sublimation. This process separates the volatile MoF_5 from non-volatile impurities.

- Apparatus: A sublimation apparatus consisting of a heated tube under vacuum with a cold finger for condensation is required.
- Procedure: a. Transfer the crude molybdenum(V) fluoride to the sublimation apparatus under an inert atmosphere. b. Evacuate the apparatus to a high vacuum. c. Gently heat the crude product to a temperature that allows for sublimation (around 50-60 °C). d. The purified molybdenum(V) fluoride will sublime and deposit as crystals on the cold finger. e. Once the sublimation is complete, cool the apparatus and collect the purified crystals under an inert atmosphere.



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Synthesis and Purification Workflow for MoF₅

Spectroscopic and Structural Data

Vibrational Spectroscopy

The vibrational spectra of molybdenum(V) fluoride have been studied in both the solid and liquid states. The spectra are consistent with the tetrameric structure in the solid phase and a monomeric trigonal bipyramidal (D_{3h} symmetry) species in the molten state.

Table 2: Vibrational Frequencies of Molybdenum(V) Fluoride

State	Technique	Frequency (cm ⁻¹)	Assignment (for monomeric D _{3h})	Reference(s)
Liquid	Raman	747 (s, pol)	v ₁ (A _{1'}) - Sym. Stretch	
Liquid	Raman	701 (w, pol)	v ₅ (E') - Bend	
Liquid	Raman	228 (w)	v ₇ (E') - Bend	
Liquid	Raman	200 (w)	v ₄ (A _{2''}) - Out-of-plane Bend	
Solid (thin film, 77K)	Infrared	765 (w), 739 (m), 691 (s), 654 (vs, sh), 521 (m)	Complex bands due to tetrameric structure	

Crystal Structure

In the solid state, MoF₅ adopts a tetrameric structure, [MoF₅]₄, where four MoF₆ octahedra are linked through cis-fluorine bridges.

Schematic of the [MoF₅]₄ Tetrameric Structure

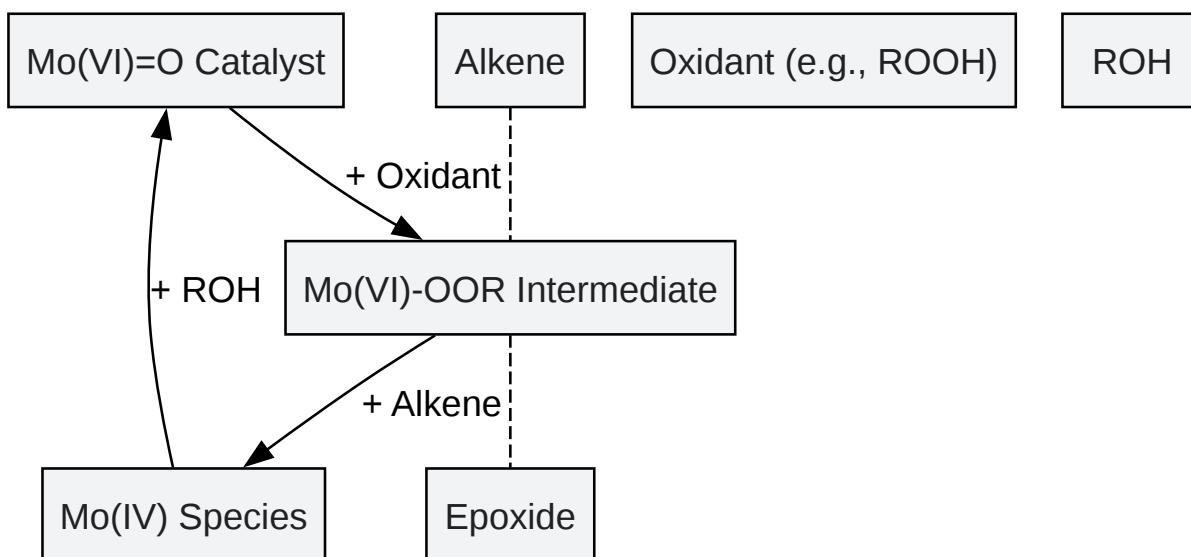
Reactivity and Applications

Molybdenum(V) fluoride is a strong fluorinating agent and a Lewis acid. It readily hydrolyzes in the presence of moisture to form hydrogen fluoride and molybdenum oxyfluorides. At temperatures around 165 °C, it undergoes disproportionation to molybdenum(IV) fluoride and molybdenum(VI) fluoride.

Disproportionation Reaction: 2MoF₅ → MoF₄ + MoF₆

Catalysis

Molybdenum compounds are versatile catalysts in organic synthesis. They are particularly effective in oxidation reactions, such as the epoxidation of alkenes. The catalytic cycle often involves the molybdenum center cycling between different oxidation states.

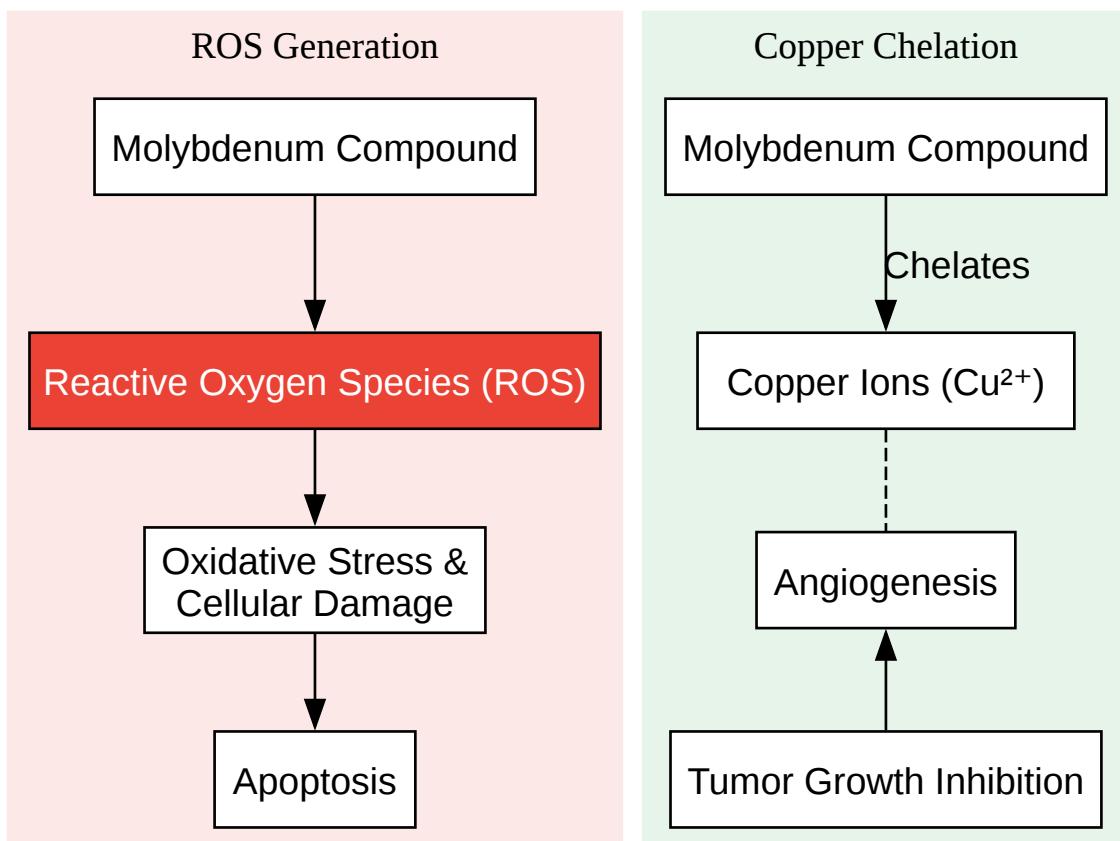


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Generalized Catalytic Cycle for Mo-catalyzed Epoxidation

Relevance to Drug Development

While there are no direct applications of molybdenum(V) fluoride in pharmaceuticals, molybdenum-containing compounds are of growing interest in medicinal chemistry. Molybdenum complexes have been investigated for their anticancer properties. The proposed mechanisms of action include the generation of reactive oxygen species (ROS) and the chelation of copper, which is essential for angiogenesis.



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Proposed Anticancer Mechanisms of Molybdenum Compounds

Given its reactivity, molybdenum(V) fluoride could serve as a precursor for the synthesis of novel molybdenum-based therapeutic agents.

Safety and Handling

Molybdenum(V) fluoride is a hazardous substance and must be handled with extreme care.

- Hazards:** It is corrosive and causes severe skin burns and eye damage. It is harmful if swallowed and upon hydrolysis, releases toxic and corrosive hydrogen fluoride gas.
- Handling:** All manipulations should be performed in a well-ventilated fume hood or a glovebox. Personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat, is essential.

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from moisture and incompatible materials.

Conclusion

Molybdenum(V) fluoride is a reactive inorganic compound with a rich chemistry. Its synthesis, purification, and properties are well-documented, making it an accessible starting material for further research. While its direct applications in drug development are yet to be explored, its role as a potential precursor for catalytically active or biologically relevant molybdenum complexes warrants further investigation. This guide provides a solid foundation of technical information for scientists and researchers working with or interested in this versatile compound.

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